

Application Notes & Protocols: Comprehensive Characterization of Cyclopropanecarboximidamide

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Compound of Interest

Compound Name: Cyclopropanecarboximidamide

CAS No.: 54070-74-5

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Introduction: The Analytical Imperative for Cyclopropanecarboximidamide

Cyclopropanecarboximidamide is a small molecule of significant interest, featuring a strained cyclopropyl ring and a strongly basic amidine functional group. This unique combination makes it a valuable building block in medicinal chemistry and a potential pharmacophore in its own right. The strained ring can influence molecular conformation and metabolic stability, while the amidine group is a key hydrogen bond donor and acceptor, often serving as a bioisostere for other functional groups.

Given its potential role in pharmaceutical development, rigorous and unambiguous characterization is not merely a procedural step but a foundational requirement for ensuring identity, purity, safety, and efficacy.[1] An analytical data package for

Cyclopropanecarboximidamide must be built upon orthogonal methods—a suite of techniques that probe different molecular properties to create a comprehensive and self-validating profile.[2]

This guide provides an in-depth exploration of the essential analytical techniques for the complete characterization of **Cyclopropanecarboximidamide**. We will move beyond procedural lists to explain the causality behind methodological choices, grounding each protocol in established scientific principles and regulatory expectations.

Foundational Structural Elucidation

The first step in characterizing a novel or newly synthesized batch of **Cyclopropanecarboximidamide** is to confirm its covalent structure. Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are the cornerstones of this process.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides unparalleled detail about the chemical environment of each atom in the molecule, making it the most powerful tool for initial structure determination.[3] For **Cyclopropanecarboximidamide**, both ^1H and ^{13}C NMR are essential.

Expertise & Causality: The cyclopropane ring possesses a unique electronic structure that induces a ring-current effect, causing significant shielding of the protons and carbons within the ring.[4] This results in characteristic upfield chemical shifts in both ^1H and ^{13}C spectra, which serve as a primary diagnostic marker.[5] The protons on the ring form a complex spin system (AA'BB'X), and its analysis can confirm the substitution pattern.

Expected Spectral Features:

Nucleus	Group	Expected Chemical Shift (δ , ppm)	Multiplicity / Notes
^1H	Cyclopropyl CH_2	$\sim 0.5 - 1.0$	Complex multiplets
^1H	Cyclopropyl CH	$\sim 1.2 - 1.6$	Multiplet
^1H	Amidine NH_2	$\sim 5.0 - 8.0$	Broad singlet; exchangeable with D_2O
^{13}C	Cyclopropyl CH_2	$\sim 5 - 15$	Highly shielded relative to other alkanes.[6]
^{13}C	Cyclopropyl CH	$\sim 15 - 25$	
^{13}C	Amidine $\text{C}=\text{N}$	$\sim 155 - 165$	Diagnostic downfield shift.[7]

Protocol 1: NMR Analysis of **Cyclopropanecarboximidamide**

- Sample Preparation:
 - Accurately weigh 5-10 mg of the **Cyclopropanecarboximidamide** sample.
 - Dissolve the sample in ~ 0.6 mL of a deuterated solvent. Causality: Deuterated solvents (e.g., $\text{DMSO-}d_6$, CDCl_3 , or D_2O) are used because they are "invisible" in the ^1H NMR spectrum. $\text{DMSO-}d_6$ is often a good choice for polar compounds containing exchangeable protons (like N-H), as it slows the exchange rate, allowing for clearer observation of the NH peaks.
 - Add a small amount of Tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).[6]
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup & Acquisition:
 - Use a spectrometer with a field strength of at least 400 MHz for better resolution of the complex cyclopropyl spin system.

- ^1H NMR: Acquire a standard proton spectrum with 16-32 scans. Set the spectral width to cover a range of -1 to 12 ppm.
- ^{13}C NMR: Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance of ^{13}C , 1024 or more scans may be necessary for a good signal-to-noise ratio.
- (Optional) 2D NMR: If structural ambiguity exists, acquire 2D spectra like COSY (to show ^1H - ^1H correlations) and HSQC/HMBC (to show ^1H - ^{13}C correlations) to definitively assign all signals.
- Data Processing & Interpretation:
 - Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID).
 - Calibrate the spectrum by setting the TMS peak to 0.00 ppm.
 - Integrate the ^1H signals to determine the relative ratio of protons.
 - Assign peaks based on their chemical shift, multiplicity, and integration, comparing them to the expected values.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and, through fragmentation analysis, offers corroborating evidence for its structure. High-Resolution Mass Spectrometry (HRMS) is critical for confirming the elemental composition.

Expertise & Causality: **Cyclopropanecarboximidamide**, with its two nitrogen atoms, must adhere to the Nitrogen Rule. This rule states that a molecule with an even number of nitrogen atoms will have an even nominal molecular weight.^[8] This provides an immediate check on the integrity of the molecular ion peak. Electrospray Ionization (ESI) is the preferred ionization technique due to the basicity of the amidine group, which is readily protonated to form $[\text{M}+\text{H}]^+$ in positive ion mode.

Expected Fragmentation Pathways: The primary fragmentation mechanism for amidines involves the cleavage of bonds adjacent to the $\text{C}=\text{N}$ group.^[9] Alpha-cleavage, common in

amines, is also expected, leading to the loss of the cyclopropyl group or parts of it, resulting in a resonance-stabilized amidinium cation.

Protocol 2: LC-MS (HRMS) Analysis of **Cyclopropanecarboximidamide**

- Sample Preparation:
 - Prepare a stock solution of the sample at 1 mg/mL in a suitable solvent (e.g., methanol or acetonitrile/water).
 - Dilute the stock solution to a final concentration of 1-10 µg/mL in the initial mobile phase. Causality: Dilution prevents detector saturation and ion suppression effects, ensuring accurate mass measurement.
- Instrumentation (LC-ESI-TOF or Orbitrap):
 - Liquid Chromatography (See Section 3 for details): Use a short C18 or HILIC column with a rapid gradient to quickly introduce the analyte into the mass spectrometer.
 - Ion Source (ESI): Operate in positive ion mode. Optimize source parameters (e.g., capillary voltage, gas flow, temperature) to maximize the $[M+H]^+$ signal.
 - Mass Analyzer: Calibrate the instrument using a known standard immediately prior to the run to ensure high mass accuracy (<5 ppm).
 - Acquire data in full scan mode over a mass range of m/z 50-500.
 - Also, perform data-dependent MS/MS acquisition to obtain fragmentation spectra of the parent ion (m/z 85.076).
- Data Analysis:
 - Determine the accurate mass of the molecular ion $[M+H]^+$. For $C_4H_8N_2$, the expected monoisotopic mass is 84.0688, so the $[M+H]^+$ ion should be observed at m/z 85.0760.
 - Use the instrument's software to calculate the elemental composition from the accurate mass and compare it to the theoretical formula. The mass error should be below 5 ppm.

- Analyze the MS/MS spectrum to identify key fragment ions and propose a fragmentation pathway consistent with the expected structure.

Purity Assessment: High-Performance Liquid Chromatography (HPLC)

HPLC is the definitive technique for determining the purity of a compound and quantifying impurities.^[10] The choice of method is critical for a small, polar, and basic molecule like **Cyclopropanecarboximidamide**.

Expertise & Causality: Traditional reversed-phase (RP-HPLC) columns (e.g., C18) struggle to retain highly polar compounds, which often elute in or near the solvent front, leading to poor resolution and quantification.^{[11][12]} Therefore, alternative chromatographic modes are required. Hydrophilic Interaction Liquid Chromatography (HILIC) is an ideal choice.^[13] In HILIC, a polar stationary phase is used with a mobile phase high in organic content (e.g., acetonitrile) and a small amount of aqueous buffer. The analyte partitions into an aqueous layer on the surface of the stationary phase, and retention is achieved for polar compounds.

Parameter	Recommended Condition	Rationale
Column	HILIC (e.g., Amide, Silica, Diol)	Provides retention for highly polar analytes.[13]
Mobile Phase A	10 mM Ammonium Formate in Water, pH 3.5	Ammonium formate is a volatile buffer, compatible with MS.[13]
Mobile Phase B	Acetonitrile	Strong solvent in HILIC mode.
Gradient	95% B -> 40% B over 10 min	Starts with high organic content for retention and gradually increases aqueous content for elution.
Flow Rate	0.5 mL/min	Standard analytical flow rate for a 2.1 or 3.0 mm ID column.
Detector	UV at 210 nm; or CAD/ELSD	The amidine group has a weak chromophore. A Charged Aerosol Detector (CAD) or Evaporative Light Scattering Detector (ELSD) can be used for more universal detection if UV sensitivity is poor. LC-MS is also ideal.

Protocol 3: HILIC-HPLC Purity Method

- System Preparation:
 - Thoroughly purge the HPLC system with the mobile phases.
 - Equilibrate the HILIC column with the initial mobile phase conditions (95% B) for at least 30 minutes. Causality: HILIC columns require longer equilibration times than reversed-phase columns to establish the aqueous layer on the stationary phase.
- Sample and Standard Preparation:

- Prepare the sample at a concentration of ~0.5 mg/mL in a solvent that matches the initial mobile phase composition (e.g., 95:5 Acetonitrile:Water) to ensure good peak shape.
- If quantifying, prepare a series of calibration standards of a reference standard.
- Method Validation & Execution:
 - Perform a system suitability test by injecting a standard solution five times. The relative standard deviation (RSD) for peak area and retention time should be <2.0%.
 - Inject a blank (solvent) to ensure no carryover or system peaks.
 - Inject the sample solution.
 - Process the chromatogram and determine the purity by area percent calculation.
 - The method should be validated according to ICH guidelines, assessing parameters like specificity, linearity, accuracy, and precision.[\[14\]](#)[\[15\]](#)

Orthogonal Confirmations: Spectroscopy and Elemental Analysis

To build a complete and robust data package, additional techniques are used to confirm functional groups and elemental composition.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR provides a "fingerprint" of the molecule by identifying its functional groups based on their characteristic vibrational frequencies.[\[16\]](#)

Expertise & Causality: For **Cyclopropanecarboximidamide**, the key diagnostic peaks will be the C-H stretches of the strained cyclopropyl ring and the vibrations associated with the C=N and N-H bonds of the amidine group.[\[17\]](#) The high frequency of the cyclopropyl C-H stretch ($>3000\text{ cm}^{-1}$) is a classic indicator of C-H bonds on a strained ring.[\[16\]](#)

Expected Absorption Frequencies:

Wavenumber (cm ⁻¹)	Vibration	Functional Group
~3300-3400	N-H Stretch	Amidine (NH ₂)
~3080	C-H Stretch	Cyclopropane
~1650	C=N Stretch	Amidine[17]
~1600	N-H Bend (Scissoring)	Amidine (NH ₂)
~1020	C-C Skeletal Vibration	Cyclopropane[16]

Protocol 4: FTIR Analysis

- Sample Preparation:
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal. This is the fastest and most common method.
 - KBr Pellet: Alternatively, grind 1-2 mg of the sample with ~100 mg of dry KBr powder and press into a transparent pellet.
- Data Acquisition:
 - Collect a background spectrum of the empty instrument.
 - Place the sample in the instrument and collect the sample spectrum.
 - Typically, 16-32 scans are co-added at a resolution of 4 cm⁻¹ over the range of 4000-400 cm⁻¹.
- Analysis:
 - Identify the major absorption bands and assign them to the corresponding functional groups.
 - Compare the spectrum to a reference spectrum if available. The fingerprint region (<1500 cm⁻¹) is unique to the molecule.[16]

Elemental Analysis

Elemental analysis (CHNS) provides the empirical formula of a compound by measuring the mass percentage of its constituent elements.^[18] It is a fundamental technique for confirming the composition of a pure substance.

Expertise & Causality: The technique relies on the complete combustion of the sample in an oxygen-rich environment.^[19] The resulting gases (CO₂, H₂O, N₂) are separated and quantified by detectors. The measured percentages of C, H, and N are compared to the theoretical values calculated from the molecular formula. For a new compound, this provides definitive proof of its elemental makeup.

Protocol 5: Elemental Analysis

- Sample Preparation:
 - Ensure the sample is meticulously dried and homogenous to remove any residual solvents or water, which would skew the results.
 - Accurately weigh 1-2 mg of the sample into a tin capsule.
- Instrumentation & Analysis:
 - Run the sample on a calibrated CHNS analyzer.
 - The instrument will perform the combustion and detection automatically.
- Data Evaluation:
 - Compare the experimental weight percentages of C, H, and N to the theoretical values for C₄H₈N₂ (C=57.10%, H=9.59%, N=33.30%).
 - The experimental values should be within ±0.4% of the theoretical values to be considered a match.

X-ray Crystallography

For absolute and unambiguous proof of structure, single-crystal X-ray crystallography is the gold standard.^[20] It provides a precise 3D map of the atoms in the molecule, confirming connectivity, bond lengths, bond angles, and stereochemistry.

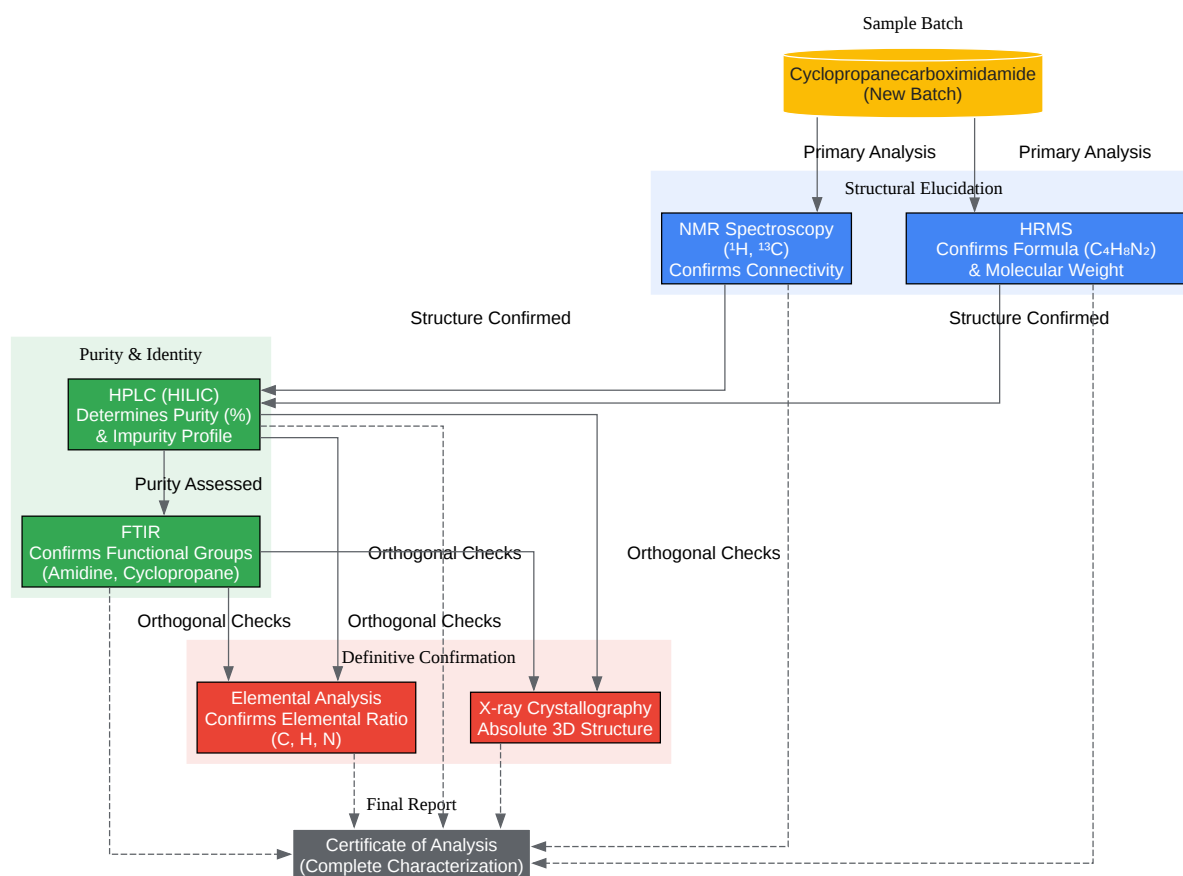
Expertise & Causality: This technique relies on the diffraction of X-rays by the ordered lattice of a single crystal.^[21] The primary challenge is often not the analysis but growing a high-quality, single crystal suitable for diffraction.^[20]

Protocol 6: Single-Crystal X-ray Crystallography

- Crystallization:
 - Attempt to grow single crystals through methods like slow evaporation, vapor diffusion, or solvent layering.
 - Screen a variety of solvents and solvent mixtures (e.g., ethanol, ethyl acetate, hexane, dichloromethane).
- Data Collection:
 - Mount a suitable crystal on a goniometer in the X-ray diffractometer.
 - Collect diffraction data by rotating the crystal in a monochromatic X-ray beam.^[21]
- Structure Solution and Refinement:
 - Process the diffraction data to determine the unit cell and space group.
 - Solve the structure using direct methods or Patterson methods to obtain an initial electron density map.
 - Refine the atomic model against the experimental data to yield the final structure with high precision. The result is a definitive confirmation of the molecule's three-dimensional architecture.

Integrated Analytical Workflow

No single technique is sufficient for full characterization. The strength of an analytical package lies in the integration of these orthogonal methods. The workflow below illustrates how these techniques are synergistically applied.



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Caption: Integrated workflow for the comprehensive characterization of **Cyclopropanecarboximidamide**.

Conclusion

The characterization of **Cyclopropanecarboximidamide** requires a multi-faceted analytical strategy. By integrating foundational techniques like NMR and MS with purity-defining methods such as HILIC-HPLC, and confirming the results with orthogonal tests like FTIR, elemental analysis, and ultimately X-ray crystallography, a scientifically sound and defensible data package can be assembled. This rigorous approach is indispensable for advancing molecules through the research and development pipeline, ensuring that all decisions are based on a foundation of verified structural and purity data.

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